

Safeguarding Your Research: A Comprehensive Guide to Handling Methyl 4-chlorobutyrate

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Compound of Interest

Compound Name: **Methyl 4-chlorobutyrate**

Cat. No.: **B147174**

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Methyl 4-chlorobutyrate, a key building block in pharmaceutical and agrochemical synthesis, requires careful handling due to its flammable and irritant properties.[\[1\]](#)[\[2\]](#) This guide provides essential, step-by-step procedures for the safe use, storage, and disposal of this compound, ensuring the well-being of laboratory personnel and the integrity of your research.

Essential Safety Information at a Glance

Before handling **Methyl 4-chlorobutyrate**, it is crucial to be aware of its physical and chemical properties, as well as its hazard classifications.

Property	Value	Source
CAS Number	3153-37-5	[3] [4]
Molecular Formula	C5H9ClO2	[2]
Molecular Weight	136.58 g/mol	[2] [5]
Appearance	Colorless liquid	[3]
Boiling Point	175 - 176 °C (347 - 348.8 °F) @ 760 mmHg	[3]
Flash Point	59 °C (138.2 °F) - closed cup	[3]
Density	1.12 g/mL at 25 °C	
Hazards	Flammable liquid and vapor, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. [2] [3] [5]	

Personal Protective Equipment (PPE): Your First Line of Defense

The consistent and correct use of Personal Protective Equipment is non-negotiable when handling **Methyl 4-chlorobutyrate**. Below is a detailed breakdown of the required PPE.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. ^{[1][6]} Always inspect gloves for any signs of degradation or puncture before use. Dispose of contaminated gloves immediately after use in accordance with laboratory protocols. ^[7]
Eyes/Face	Chemical safety goggles and/or face shield	Must meet OSHA 29 CFR 1910.133 or European Standard EN166. ^{[1][3]} A face shield should be worn over safety goggles when there is a risk of splashing.
Body	Chemical-resistant laboratory coat	A Nomex® or similar flame-resistant lab coat that is fully buttoned is required. ^[6] Long pants and closed-toe, closed-heel shoes are mandatory to cover all skin. ^[6]
Respiratory	NIOSH/MSHA-approved respirator	Required when engineering controls are insufficient or during spill clean-up. ^[1] Use a respirator with organic vapor cartridges. ^[1] A proper fit test and training are essential before use.

Operational Plan: A Step-by-Step Guide to Safe Handling

Following a standardized operational plan minimizes risks and ensures a controlled environment for handling **Methyl 4-chlorobutyrate**.

1. Preparation and Engineering Controls:

- Work Area: All handling of **Methyl 4-chlorobutyrate** must be conducted in a well-ventilated laboratory, inside a certified chemical fume hood.[1][3]
- Safety Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[3]
- Fire Safety: Keep a dry chemical, carbon dioxide, or alcohol-resistant foam fire extinguisher nearby.[4][5]
- Eliminate Ignition Sources: Keep the work area free of heat, sparks, open flames, and hot surfaces.[3][5] Use non-sparking tools and explosion-proof equipment.[1][3]

2. Handling and Use:

- Grounding: Take precautionary measures against static discharge.
- Dispensing: When transferring the liquid, use a bonded and grounded system to prevent static sparks.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[5] Avoid breathing vapors or mist.[3]
- Incompatible Materials: Keep away from strong acids, strong bases, oxidizing agents, and reducing agents.[3]

3. Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][5]
- Location: Store in a designated flammable liquids cabinet.
- Temperature: Store in a cool place, away from direct sunlight and heat sources.[5][7]

Emergency Procedures: Immediate and Effective Response

In the event of an exposure or spill, a swift and correct response is critical.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1] [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [1] [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1] [4]

Spill Response:

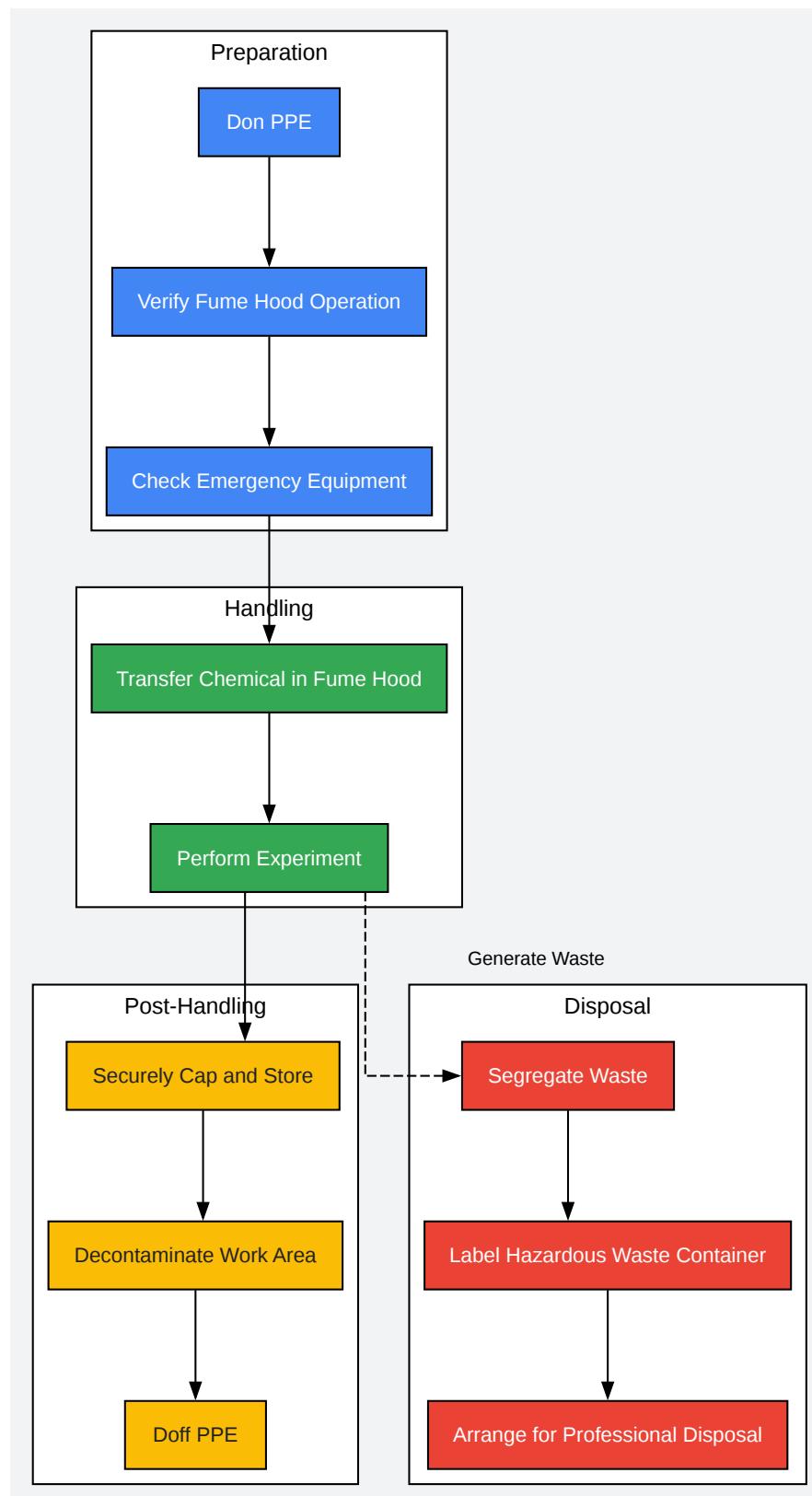
- Evacuate: Immediately evacuate all non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand, silica gel, or universal binder to contain the spill.[\[3\]](#)
- Collect: Carefully collect the absorbed material into a suitable, closed container for disposal.[\[3\]](#)
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan: Responsible Waste Management

Proper disposal of **Methyl 4-chlorobutyrate** and its contaminated materials is crucial to protect the environment.

- Waste Classification: This material should be treated as hazardous waste.
- Disposal Method: Dispose of the waste at an approved waste disposal plant.[\[3\]](#)[\[7\]](#)
Incineration in a licensed chemical incinerator with an afterburner and scrubber is the preferred method.[\[1\]](#)
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent and disposed of as hazardous waste.
- Regulatory Compliance: All disposal activities must be in accordance with federal, state, and local regulations.[\[1\]](#)[\[7\]](#) Do not allow the chemical to enter drains or waterways.[\[1\]](#)[\[3\]](#)

Safe Handling Workflow for **Methyl 4-chlorobutyrate**

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Caption: Workflow for the safe handling of **Methyl 4-chlorobutyrate**.

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